

Application Notes: Determination of Meclizine Dihydrochloride Monohydrate by UV-Vis Spectrophotometry

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Compound of Interest

Compound Name: *Meclizine Dihydrochloride Monohydrate*

Cat. No.: *B021617*

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Introduction

Meclizine Dihydrochloride Monohydrate is a first-generation antihistamine belonging to the piperazine class, primarily used to treat motion sickness and vertigo.[1][2][3] It functions as an H1 receptor antagonist and also possesses anticholinergic, central nervous system depressant, and local anesthetic effects.[1][4][5] Accurate and precise analytical methods are crucial for the quantification of Meclizine in bulk drug substances and pharmaceutical dosage forms. UV-Vis spectrophotometry offers a simple, cost-effective, and rapid method for this purpose.[4][6] This application note describes a validated UV-Vis spectrophotometric method for the quantitative determination of **Meclizine Dihydrochloride Monohydrate**.

Principle of the Method

The method is based on the measurement of the ultraviolet absorption of **Meclizine Dihydrochloride Monohydrate** in a suitable solvent. The wavelength of maximum absorbance (λ_{max}) for Meclizine is consistently reported in the range of 229-232 nm.[1][6][7][8] The absorbance of the solution is directly proportional to the concentration of the drug, following the Beer-Lambert law within a specific concentration range.

Method Validation Summary

The described method has been validated according to the International Council for Harmonisation (ICH) guidelines, demonstrating its suitability for its intended purpose.[2][6] The validation parameters are summarized below.

Validation Parameter	Result
Wavelength of Maximum Absorbance (λ_{max})	230 - 232 nm[1][4][6]
Linearity Range	5 - 35 $\mu\text{g/mL}$ [1][4][6]
Correlation Coefficient (R^2)	> 0.999[6]
Regression Equation	$y = 0.0743x - 0.0052$ (representative)[6]
Accuracy (% Recovery)	98.05% - 101.52%[1][4][9]
Precision (% RSD)	< 2%[1][6]
Limit of Detection (LOD)	0.27 - 0.43 $\mu\text{g/mL}$ (representative)[1]
Limit of Quantification (LOQ)	0.82 - 1.30 $\mu\text{g/mL}$ (representative)[1]

Solvent Selection

Several solvents can be utilized for the analysis of **Meclizine Dihydrochloride Monohydrate**. Methanol is a commonly used solvent.[1] Other suitable solvents include a mixture of Methanol and Dimethylformamide (DMF) (40:60) and a combination of methanol and distilled water.[4][6] For the purpose of this protocol, methanol will be used as the solvent.

Experimental Protocols

1. Preparation of Standard Stock Solution (100 $\mu\text{g/mL}$)

- Accurately weigh 10 mg of **Meclizine Dihydrochloride Monohydrate** reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Add approximately 70 mL of methanol and sonicate for 10-15 minutes to ensure complete dissolution.[1][10]
- Make up the volume to 100 mL with methanol.

- This yields a standard stock solution of 100 µg/mL.

2. Preparation of Working Standard Solutions and Calibration Curve

- From the standard stock solution (100 µg/mL), pipette appropriate aliquots into a series of 10 mL volumetric flasks. For a linearity range of 5-25 µg/mL, pipette 0.5, 1.0, 1.5, 2.0, and 2.5 mL.[\[6\]](#)
- Dilute each flask to the mark with methanol.
- Scan each solution from 400 nm to 200 nm using a UV-Vis spectrophotometer with methanol as a blank to determine the λ_{max} .[\[1\]](#)[\[4\]](#)
- Measure the absorbance of each working standard solution at the determined λ_{max} (approximately 230 nm).
- Plot a calibration curve of absorbance versus concentration.

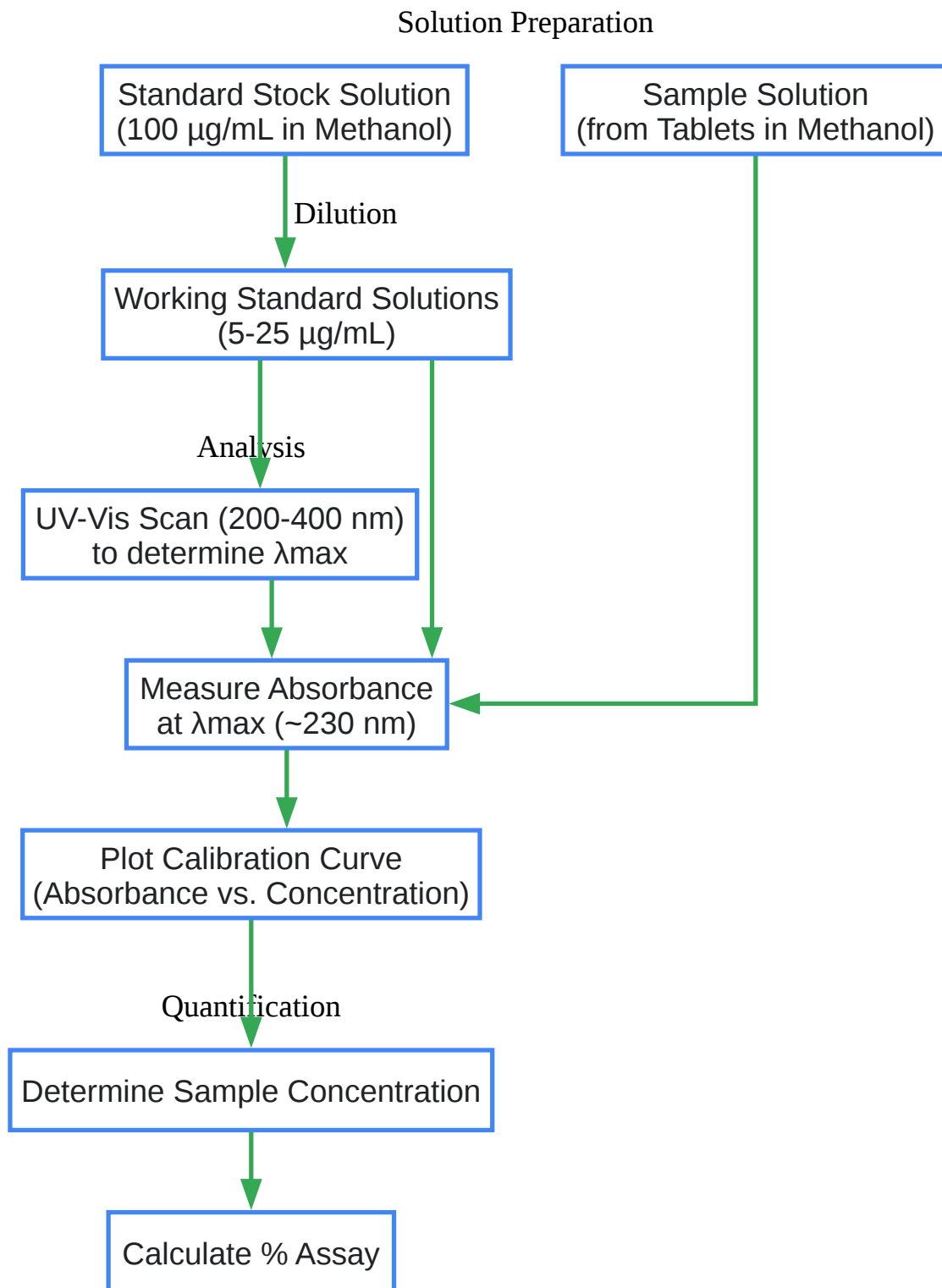
3. Preparation of Sample Solution (from Tablets)

- Weigh and finely powder 20 tablets to determine the average weight.
- Accurately weigh a quantity of the powder equivalent to 10 mg of **Meclizine Dihydrochloride Monohydrate**.[\[4\]](#)
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 70 mL of methanol and sonicate for 15-20 minutes to extract the drug.
- Make up the volume to 100 mL with methanol and mix well.
- Filter the solution through a Whatman filter paper (No. 41).[\[4\]](#)[\[10\]](#)
- From the filtered solution, pipette an appropriate volume (e.g., 1 mL) into a 10 mL volumetric flask and dilute to the mark with methanol to obtain a theoretical concentration within the linearity range.

4. Assay of Pharmaceutical Formulation

- Measure the absorbance of the final sample solution at the λ_{max} .
- Determine the concentration of **Meclizine Dihydrochloride Monohydrate** in the sample solution using the calibration curve or the regression equation.
- Calculate the percentage of the labeled claim in the tablet formulation.

Visualizations





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